

BODIPY-X-Alkyne molecular weight and formula

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Compound of Interest

Compound Name: BODIPY-X-Alkyne

Cat. No.: B1147857

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In-Depth Technical Guide: BODIPY-X-Alkyne

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical specifications for **BODIPY-X-Alkyne**, a fluorescent probe widely utilized in bioorthogonal chemistry. Its unique properties make it an invaluable tool for labeling and imaging biomolecules in complex biological systems.

Core Molecular Data

BODIPY-X-Alkyne is a derivative of the BODIPY (boron-dipyrromethene) fluorophore, modified to include a terminal alkyne group. This alkyne moiety allows for its covalent attachment to azide-containing molecules through a copper-catalyzed click reaction. The compound is recognized by its CAS Number 1173281-82-7.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

The fundamental molecular properties of **BODIPY-X-Alkyne** are summarized in the table below.

Property	Value
Molecular Formula	C ₂₆ H ₂₉ BF ₂ N ₂ O [1] [2] [3] [5]
Molecular Weight	434.33 g/mol [1] [2] [3] [4]

Applications in Research

BODIPY-X-Alkyne's primary application lies in its ability to participate in "click chemistry" reactions. The alkyne group serves as a handle for conjugation to molecules that have been tagged with an azide group. This functionality is leveraged by researchers for:

- **Fluorescence-based Imaging:** The bright and stable fluorescence of the BODIPY core makes it an excellent choice for cellular and bioimaging applications, enabling the real-time tracking of biomolecules.[1]
- **Bioorthogonal Labeling:** The alkyne-azide reaction is highly specific and can proceed in biological environments without interfering with native processes, allowing for the precise tagging of proteins, nucleic acids, or other cellular components.[3]
- **Chemical Sensing:** The fluorescent properties of the BODIPY core can be modulated by its environment, allowing for the design of sensors that detect specific ions, gases, or other small molecules.[1]

Logical Workflow for Bioorthogonal Labeling

The following diagram illustrates the general workflow for using **BODIPY-X-Alkyne** in a typical bioorthogonal labeling experiment. An azide-modified biomolecule is first introduced into a system, followed by the introduction of **BODIPY-X-Alkyne**, which then selectively reacts with the azide, rendering the biomolecule fluorescent.

General workflow for bioorthogonal labeling.

Disclaimer: As an AI model, I am unable to provide detailed experimental protocols. Methodologies should be developed based on specific experimental goals and existing literature.

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